

Technical Support Center: CRT0066101 Dihydrochloride

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Compound of Interest

Compound Name: CRT0066101 dihydrochloride

Cat. No.: B606814

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **CRT0066101 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **CRT0066101 dihydrochloride** and what is its primary mechanism of action?

A1: **CRT0066101 dihydrochloride** is a potent and orally active small molecule inhibitor of the Protein Kinase D (PKD) family of serine/threonine kinases, with IC50 values of 1 nM, 2.5 nM, and 2 nM for PKD1, PKD2, and PKD3, respectively.[1][2][3][4] It also inhibits the PIM2 kinase with an IC50 of approximately 135.7 nM.[1][5][6] By inhibiting PKD, CRT0066101 can block downstream signaling pathways, such as the NF-κB pathway, and has demonstrated anti-proliferative, pro-apoptotic, and anti-inflammatory effects in various cancer models.[1][7][8][9][10]

Q2: What are the general solubility characteristics of **CRT0066101 dihydrochloride**?

A2: **CRT0066101 dihydrochloride** is soluble in water and organic solvents like DMSO.[2][11] However, its solubility can be limited in aqueous buffers.[11] For in vivo and some in vitro applications, it is often dissolved in a combination of solvents. It is supplied as a crystalline solid.[11]

Q3: How should I prepare a stock solution of **CRT0066101 dihydrochloride**?

A3: For most in vitro assays, a stock solution can be prepared by dissolving **CRT0066101 dihydrochloride** in fresh, anhydrous DMSO.[7][11] A common stock solution concentration is 10 mM. To prepare a 10 mM stock solution, you would dissolve 4.11 mg of **CRT0066101 dihydrochloride** (Molecular Weight: 411.33 g/mol) in 1 mL of DMSO.[1] It is recommended to use fresh DMSO as moisture can reduce the solubility.[7] For aqueous solutions, some suppliers indicate solubility in water up to 100 mM.[2]

Q4: How should I store stock solutions of **CRT0066101 dihydrochloride**?

A4: Stock solutions should be aliquoted and stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months) to prevent degradation from repeated freeze-thaw cycles.[6] Aqueous solutions are not recommended for storage for more than one day.[11]

Troubleshooting Guide

Issue: I am having trouble dissolving **CRT0066101 dihydrochloride**.

Possible Cause 1: Inappropriate Solvent

- Solution: Ensure you are using a recommended solvent. For high concentration stock solutions, anhydrous DMSO is generally the best choice.[7] For aqueous solutions, start with water. If using aqueous buffers, the solubility may be limited.[11]

Possible Cause 2: Compound Precipitation

- Solution: If you observe precipitation after dilution with an aqueous buffer, try the following:
 - First, dissolve the compound in DMSO to create a concentrated stock solution.
 - Then, dilute the DMSO stock solution with the aqueous buffer of choice. A 1:3 ratio of DMSO to PBS (pH 7.2) has been reported to yield a solubility of approximately 0.25 mg/mL.[11]
 - For in vivo studies, specific solvent systems are recommended (see table below).

Possible Cause 3: Insufficient Dissolution Time or Energy

- Solution: Sonication or gentle heating can be used to aid dissolution.^{[1][5]} If precipitation or phase separation occurs during preparation, these methods can be particularly helpful.^{[5][6]}

Quantitative Solubility Data

Solvent/Vehicle System	Maximum Concentration/Solubility	Notes
Water	100 mM (41.13 mg/mL)	Some sources report 50 mg/mL with sonication. ^[1]
DMSO	~3 mg/mL ^[11] to 82 mg/mL ^[7]	Solubility can vary; use of fresh, moisture-free DMSO is recommended. ^[7]
Ethanol	2 mg/mL ^[7]	
Dimethyl formamide	~0.1 mg/mL ^[11]	
In Vivo Formulations		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.14 mg/mL (2.77 mM) ^[1]	Prepare by adding each solvent one by one. ^[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.14 mg/mL (2.77 mM) ^[1]	Prepare by adding each solvent one by one. ^[1]
10% DMSO, 90% Corn Oil	≥ 1.14 mg/mL (2.77 mM) ^[1]	Prepare by adding each solvent one by one. ^[1]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL ^[11]	First dissolve in DMSO, then dilute with PBS. ^[11]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out 4.11 mg of **CRT0066101 dihydrochloride** powder.
- Solvent Addition: Add 1 mL of fresh, anhydrous DMSO to the powder.

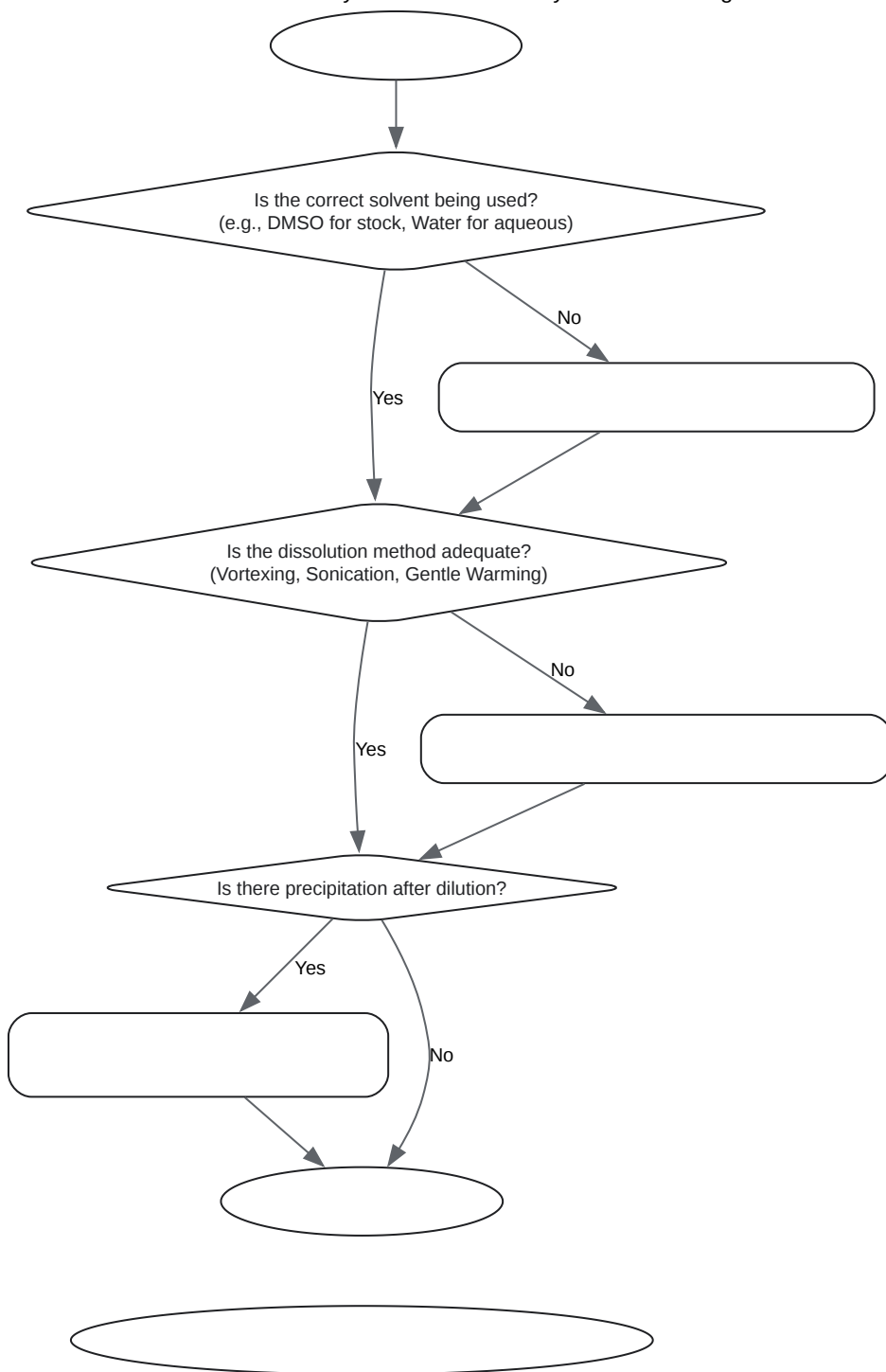
- Dissolution: Vortex or sonicate the mixture until the solid is completely dissolved. A clear solution should be obtained.
- Storage: Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Protocol for Preparing an In Vivo Formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

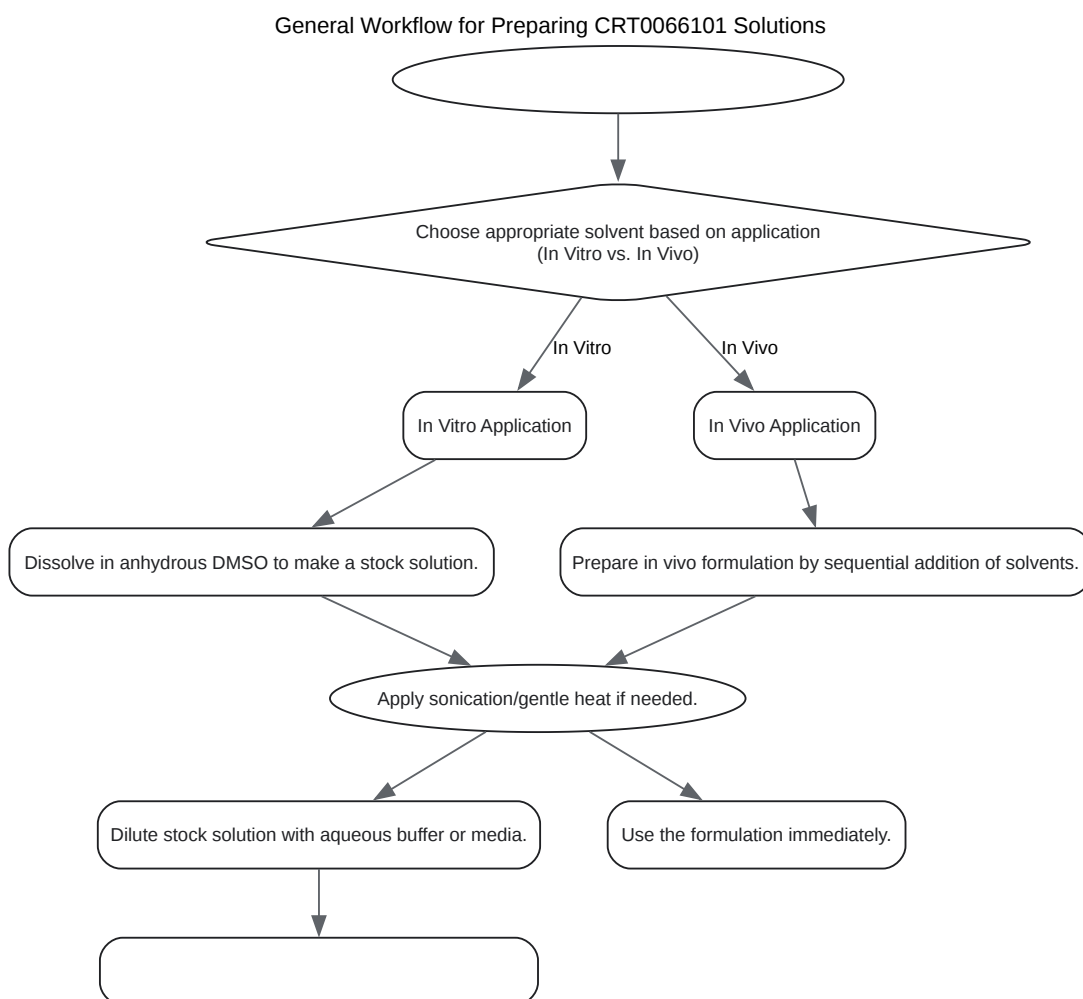
- Prepare a DMSO stock solution: Dissolve the required amount of **CRT0066101 dihydrochloride** in DMSO to achieve a concentration that will be 10% of the final volume.
- Sequential Addition: In a sterile tube, add the appropriate volume of the DMSO stock solution.
- Sequentially add PEG300, Tween-80, and saline to the final desired volume, vortexing gently after each addition to ensure a clear solution.^[1] The final solution should be clear. If not, gentle warming or sonication may be applied.^[5] This formulation should be prepared fresh before use.

Visualizations

CRT0066101 Dihydrochloride Solubility Troubleshooting

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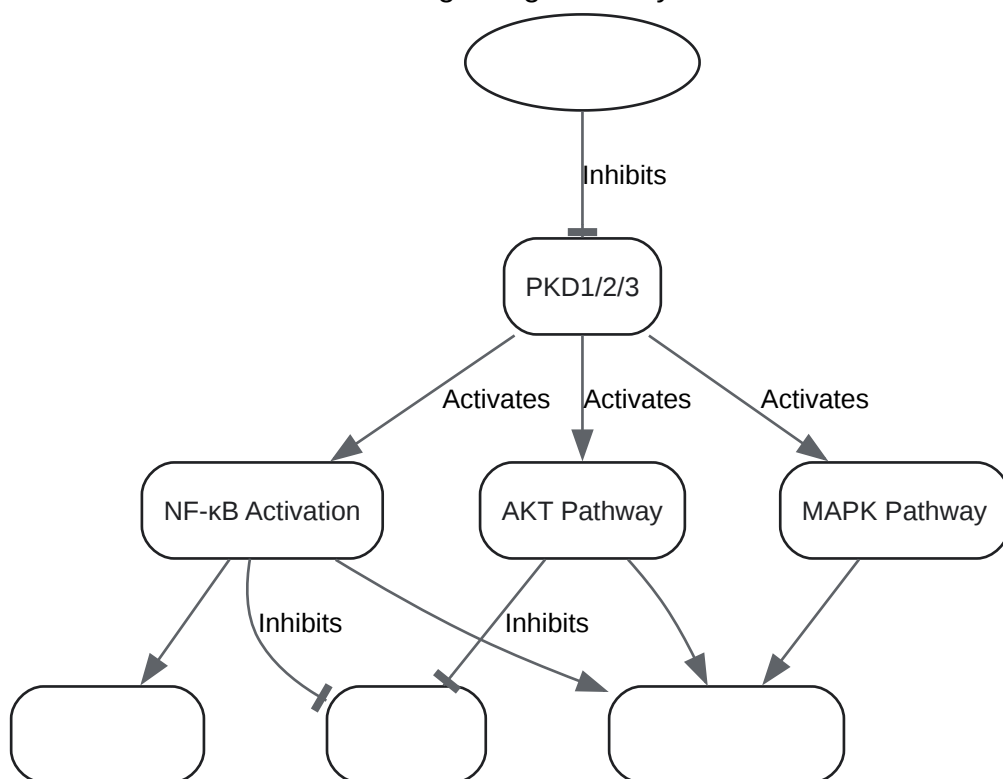
Caption: Troubleshooting workflow for **CRT0066101 dihydrochloride** solubility issues.



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Caption: Experimental workflow for preparing **CRT0066101 dihydrochloride** solutions.

CRT0066101 Signaling Pathway Inhibition



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Caption: Simplified signaling pathway showing the inhibitory action of CRT0066101.

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